

# Ethyl cyclopentylideneacetate molecular weight and formula

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## Compound of Interest

Compound Name: Ethyl cyclopentylideneacetate

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## Technical Guide: Ethyl Cyclopentylideneacetate

Prepared for: Researchers, Scientists, and Drug Development Professionals  
Subject: Physicochemical Properties of **Ethyl Cyclopentylideneacetate**

This document provides a concise technical summary of the core physicochemical properties of **Ethyl Cyclopentylideneacetate**, a compound relevant in various chemical synthesis and research applications. The data herein is compiled from verified chemical databases.

## Quantitative Data Summary

The fundamental molecular properties of **Ethyl Cyclopentylideneacetate** are summarized below. These values are critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	154.21 g/mol	[1][3]
IUPAC Name	ethyl 2-cyclopentylideneacetate	[1]
CAS Number	1903-22-6	[1][2][3]
Monoisotopic Mass	154.099379685 Da	[1]

## Methodology & Protocols

The data presented in this guide are derived from both computational and established experimental protocols.

**2.1 Molecular Formula and Weight Calculation** The molecular formula (C<sub>9</sub>H<sub>14</sub>O<sub>2</sub>) is determined through elemental analysis and confirmed by mass spectrometry. The molecular weight is a calculated value based on the molecular formula and the standard atomic weights of its constituent elements: Carbon (≈12.011 u), Hydrogen (≈1.008 u), and Oxygen (≈15.999 u).

- Calculation:  $(9 * 12.011) + (14 * 1.008) + (2 * 15.999) = 154.207$  g/mol . The commonly cited value is rounded to 154.21 g/mol [1][3].

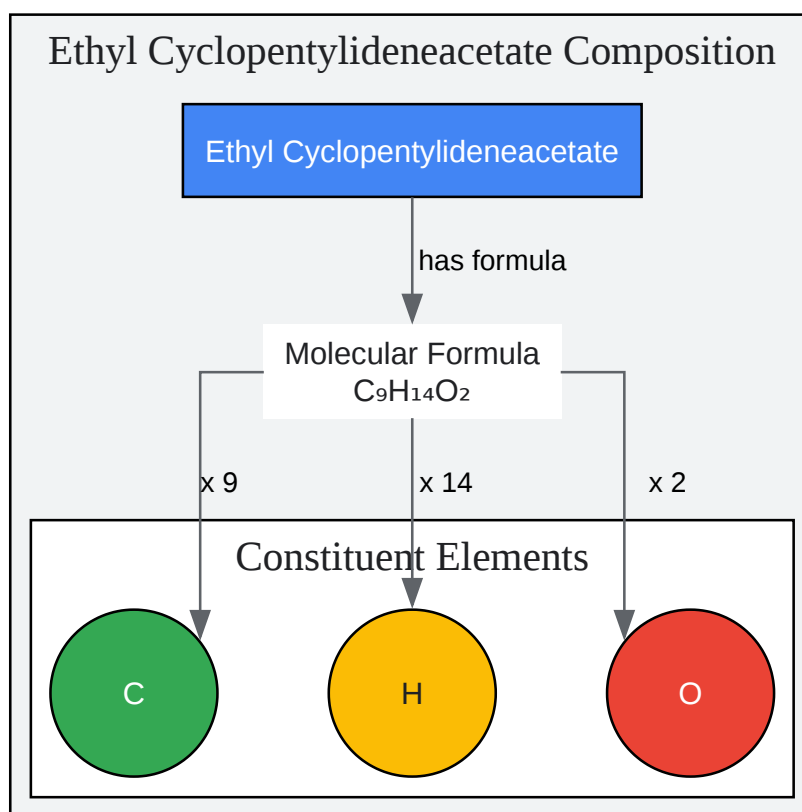
**2.2 Experimental Verification Protocol: Mass Spectrometry** High-resolution mass spectrometry (HRMS) is the standard experimental method to confirm both the molecular formula and the precise molecular weight (monoisotopic mass).

- Sample Preparation: The compound is dissolved in a suitable volatile solvent (e.g., methanol, acetonitrile).
- Ionization: The sample is introduced into the mass spectrometer and ionized, typically using Electrospray Ionization (ESI) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Mass Analysis: The mass-to-charge ratio (m/z) of the resulting ions is measured by a high-resolution analyzer (e.g., TOF, Orbitrap).

- Data Interpretation: The resulting spectrum provides the monoisotopic mass of the molecule with high precision, which is used to confirm the elemental composition and validate the molecular formula. For **Ethyl Cyclopentylideneacetate**, this value is approximately 154.099 Da<sup>[1]</sup>.

## Visualization of Molecular Composition

The following diagram illustrates the relationship between the compound and its elemental formula, providing a clear visual breakdown of its atomic constituents.



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Figure 1: Elemental composition of **Ethyl Cyclopentylideneacetate**.

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## References

- 1. Ethyl cyclopentylideneacetate | C<sub>9</sub>H<sub>14</sub>O<sub>2</sub> | CID 74699 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ethyl 2-cyclopentylideneacetate | CAS#:1903-22-6 | Chemsrce [chemsrc.com]
- 3. echemi.com [echemi.com]
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